

# Unveiling the Insecticidal Promise of Celangulin: A Comparative Analysis

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## Compound of Interest

Compound Name: Celangulin XIX

Cat. No.: B15135923

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Yangling, Shaanxi – November 28, 2025 – Researchers in the field of pesticide science are continuously exploring novel compounds for effective and sustainable pest management. Among these, the Celangulin family of natural products, derived from the plant *Celastrus angulatus*, has demonstrated significant insecticidal properties. This guide provides a comprehensive comparison of the insecticidal spectrum of Celangulin V, a prominent member of this family, with other conventional insecticides.

A Note on **Celangulin XIX**: While this guide aims to confirm the insecticidal spectrum of **Celangulin XIX**, a thorough review of the current scientific literature did not yield specific data for this particular compound. The research community has primarily focused on Celangulin V as a representative of this class of insecticides. Therefore, the data and comparisons presented herein are based on studies conducted on Celangulin V and a general "celangulin" formulation, providing a strong foundational understanding of the potential of the broader Celangulin family.

## Broad-Spectrum Efficacy Against Key Agricultural Pests

Celangulin exhibits a range of insecticidal activities, including stomach poisoning, antifeedant effects, and contact toxicity.<sup>[1]</sup> Its efficacy has been demonstrated against a variety of economically important agricultural pests.

The insecticidal spectrum of Celangulin includes, but is not limited to:

- Lepidoptera:
  - Cabbage Worm (*Pieris rapae*)
  - Diamondback Moth (*Plutella xylostella*)[1]
  - Cabbage Armyworm (*Mamestra brassicae*)[1]
  - Cotton Bridge Worm (*Prodenia litura*)[1]
  - Oriental Armyworm (*Mythimna separata*)
- Hemiptera:
  - Aphids (Aphidoidea)[1]
  - Bird Cherry-Oat Aphid (*Rhopalosiphum padi*)
- Hymenoptera:
  - Red Imported Fire Ant (*Solenopsis invicta*)

## Quantitative Comparison of Insecticidal Activity

To provide a clear benchmark of Celangulin's potency, the following tables summarize key performance indicators such as the median lethal dose (LD50), median lethal concentration (LC50), and median knockdown dose (KD50) against various insect species, compared with commonly used synthetic insecticides.

Table 1: Comparative Stomach Toxicity (LC50/KD50) of Celangulin V and Other Insecticides against Lepidopteran Pests

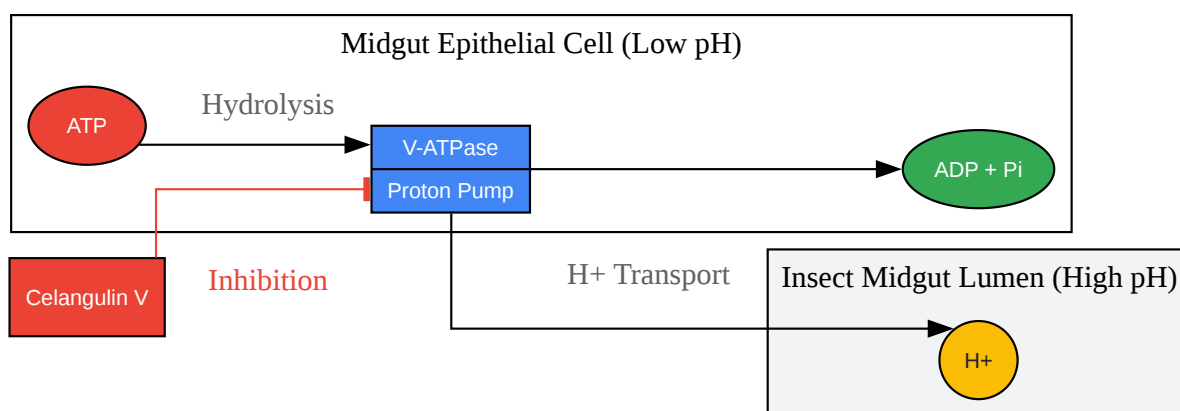
Insecticide	Target Pest	Bioassay Method	LC50 / KD50 (µg/g or ppm)
Celangulin V	Mythimna separata	Not Specified	KD50: 301.0 µg/g
Emamectin Benzoate	Spodoptera frugiperda	Topical Application	LC50: 0.16 ppm
Chlorantraniliprole	Spodoptera frugiperda	Topical Application	LC50: 0.28 ppm
Spinetoram	Spodoptera frugiperda	Topical Application	LC50: 0.44 ppm
Chlorfluazuron	Plutella xylostella	Not Specified	LC50: 0.0006 mg/mL
Spinosad	Plutella xylostella (3rd instar)	Leaf Dip	LC50: 0.647 ppm (48h)
λ-cyhalothrin	Plutella xylostella	Not Specified	LC50: 0.035 mg/mL (on cabbage)

Table 2: Comparative Contact Toxicity (LD50/LC50) of Celangulin and Other Insecticides against Hemipteran and Hymenopteran Pests

Insecticide	Target Pest	Bioassay Method	LD50 / LC50
Celangulin	Solenopsis invicta (large workers)	Not Specified	LD50: 0.046 ng/ant (24h)
Azadirachtin	Solenopsis invicta (large workers)	Not Specified	LD50: 0.200 ng/ant (24h)
Veratramine	Solenopsis invicta (large workers)	Not Specified	LD50: 544.610 ng/ant (24h)
λ-cyhalothrin	Rhopalosiphum padi	Coated Glass Vial	LC50: 8.18 ng a.i./cm <sup>2</sup>
Sulfoxaflor	Rhopalosiphum padi	Not Specified	LC50: 4.61 µg/mL (24h)
Acetamiprid	Rhopalosiphum padi	Not Specified	LC50: 111.82 µg/mL (24h)

## Mechanism of Action: Targeting the V-ATPase Proton Pump

The primary mode of action for Celangulin V is believed to be the disruption of the insect's digestive system. It specifically targets the vacuolar-type H<sup>+</sup>-ATPase (V-ATPase) located in the apical membrane of midgut cells. This enzyme is crucial for energizing ion transport and maintaining the steep pH gradient necessary for digestion and nutrient absorption in insects. By inhibiting V-ATPase, Celangulin V disrupts these vital physiological processes, leading to insect mortality.



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Proposed mechanism of Celangulin V action on insect midgut V-ATPase.

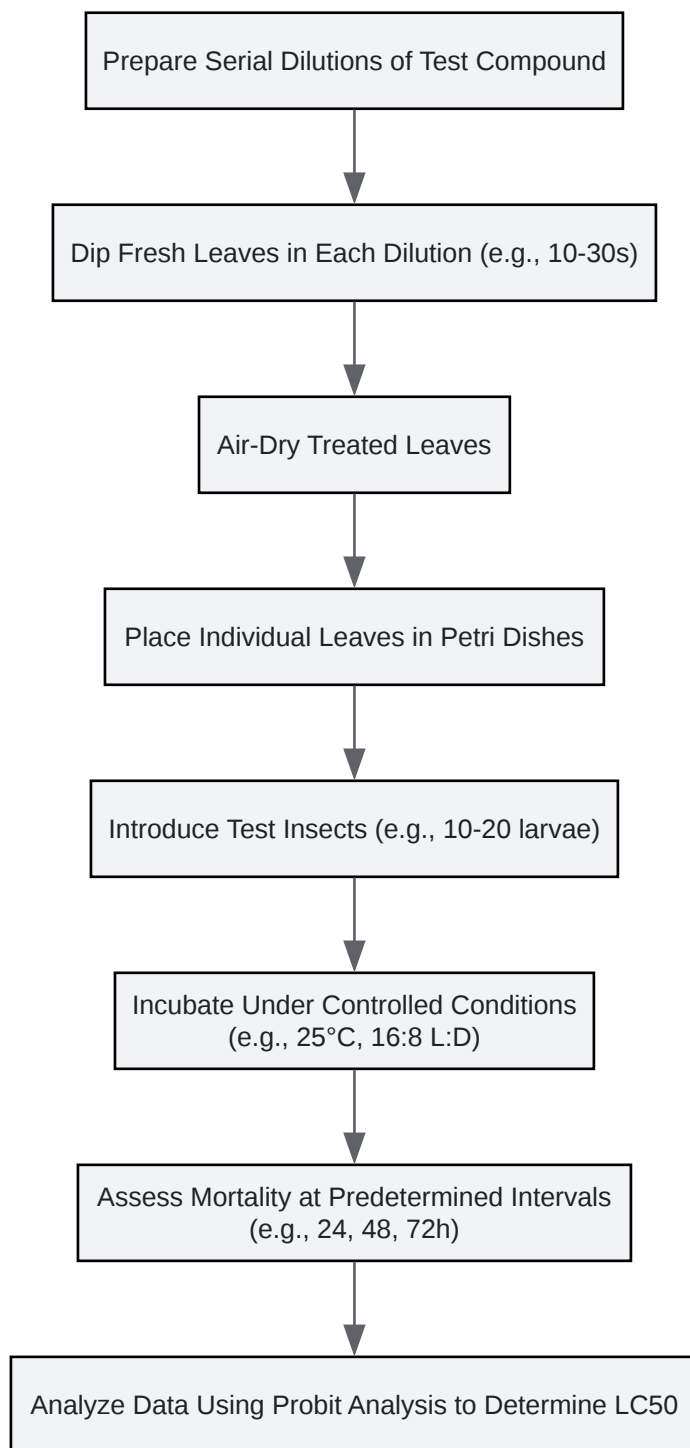
## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are the protocols for the key bioassays used to determine the insecticidal spectrum of Celangulin.

### Stomach and Contact Toxicity: Leaf-Dip Bioassay

This method is widely used to assess the oral and contact toxicity of insecticides on phytophagous insects.

## Workflow:



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Workflow for a standard leaf-dip insecticidal bioassay.

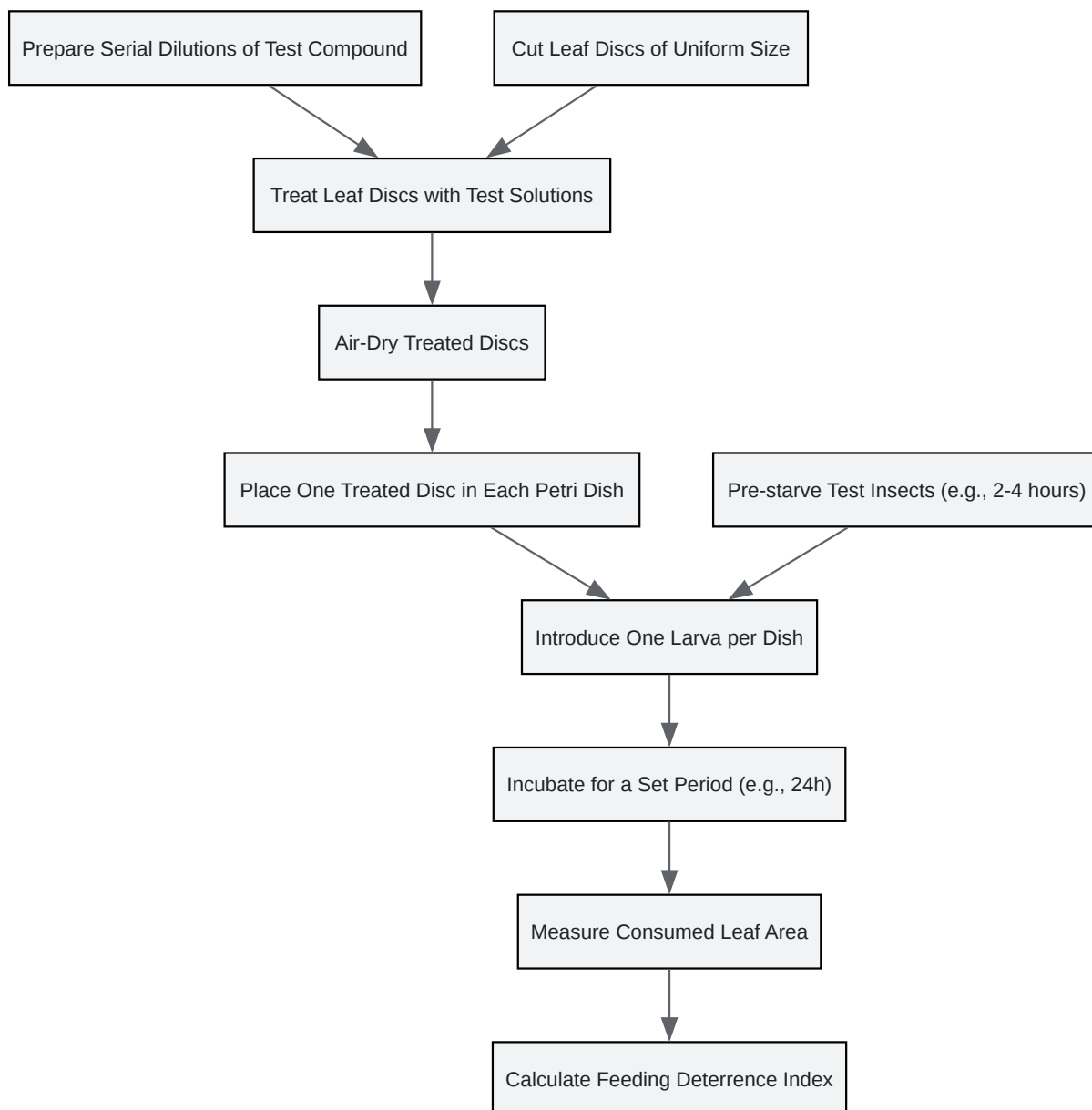
#### Detailed Steps:

- **Preparation of Test Solutions:** A stock solution of the test compound is prepared in an appropriate solvent and serially diluted to obtain a range of concentrations. A control group using only the solvent is also prepared.
- **Leaf Treatment:** Fresh, undamaged leaves from the host plant are immersed in each test solution for a uniform duration (e.g., 10-30 seconds).
- **Drying:** The treated leaves are allowed to air-dry completely in a fume hood.
- **Experimental Setup:** Each treated leaf is placed in a separate petri dish lined with moist filter paper to maintain turgidity.
- **Insect Introduction:** A predetermined number of test insects (e.g., 10-20 larvae of a specific instar) are introduced into each petri dish.
- **Incubation:** The petri dishes are maintained under controlled environmental conditions (e.g.,  $25 \pm 2^{\circ}\text{C}$ , 60-70% relative humidity, and a 16:8 hour light:dark photoperiod).
- **Mortality Assessment:** The number of dead insects is recorded at specific time points (e.g., 24, 48, and 72 hours). Mortality is typically defined as the inability of the insect to make coordinated movements when gently prodded.
- **Data Analysis:** The mortality data is corrected for any control mortality using Abbott's formula. A probit analysis is then performed to calculate the LC50 value.

## Antifeedant Activity: No-Choice Leaf Disc Bioassay

This assay is designed to evaluate the feeding deterrence of a compound when the insect has no alternative food source.

#### Workflow:



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## References

- 1. researchgate.net [researchgate.net]
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